



"proteomics analysis of cells treated with Nardoguaianone J"

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Compound of Interest		
Compound Name:	Nardoguaianone J	
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Proteomics Analysis of Cells Treated with Nardoguaianone L

Note: While the query specified **Nardoguaianone J**, the available scientific literature from our search provides detailed proteomics analysis for the closely related compound, Nardoguaianone L. This document presents the findings and methodologies related to Nardoguaianone L as a comprehensive example of proteomic analysis of a nardoguaianone compound.

Application Notes

Introduction

Nardoguaianone L, a sesquiterpenoid isolated from Nardostachys jatamansi, has demonstrated significant anti-tumor activity, particularly in pancreatic cancer cell lines.[1][2][3] [4] This document outlines the application of quantitative proteomics to elucidate the molecular mechanisms underlying the therapeutic effects of Nardoguaianone L on SW1990 pancreatic cancer cells. The protocols described herein utilize Tandem Mass Tag (TMT) labeling for quantitative proteomic analysis to identify differentially expressed proteins and affected signaling pathways upon treatment with Nardoguaianone L, both alone and in combination with the chemotherapeutic agent gemcitabine.[5][6]

Therapeutic Potential



Nardoguaianone L has been shown to inhibit colony formation and migration of SW1990 cells and to induce apoptosis.[1][2][3][4] Proteomic studies have identified that Nardoguaianone L modulates key signaling pathways involved in cancer progression, including the MET/PTEN/TGF-β pathway.[1][2][3] Furthermore, when used in combination with gemcitabine, Nardoguaianone L enhances the chemotherapeutic effect by regulating the AGE-RAGE signaling pathway, leading to increased reactive oxygen species (ROS) production and decreased mitochondrial membrane potential, ultimately promoting apoptosis.[5][6][7]

Quantitative Proteomics Data

The following tables summarize the differentially expressed proteins in SW1990 cells following treatment with Nardoguaianone L.

Table 1: Differentially Expressed Proteins in SW1990 Cells Treated with Nardoguaianone L

Regulation	Number of Proteins
Upregulated	Not specified in search results
Downregulated	Not specified in search results
Total Differentially Expressed	143[1][2]

Table 2: Differentially Expressed Proteins in SW1990 Cells Treated with Nardoguaianone L in Combination with Gemcitabine

Regulation	Number of Proteins
Upregulated	21[5]
Downregulated	60[5]
Total Differentially Expressed	81[5]

Experimental Protocols

1. Cell Culture and Treatment



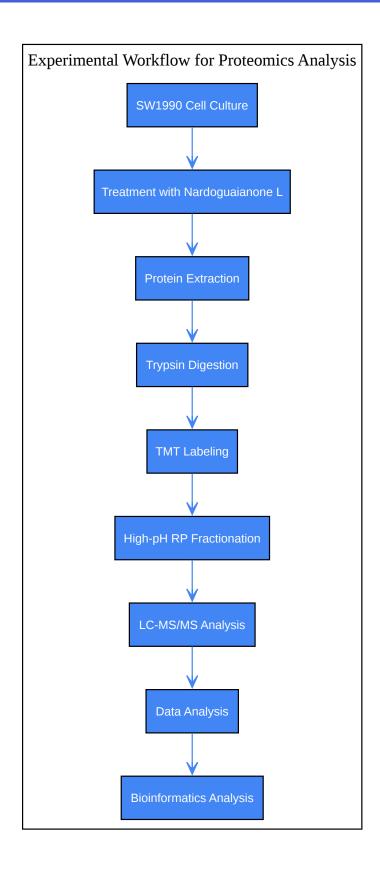
- Cell Line: SW1990 human pancreatic cancer cells.
- Culture Medium: RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
- Culture Conditions: 37°C in a humidified atmosphere with 5% CO2.
- Treatment:
 - $\circ~$ For single-agent studies, SW1990 cells were treated with 10 μM of Nardoguaianone L for 24 hours.[2][3]
 - \circ For combination studies, SW1990 cells were treated with Nardoguaianone L (40 μ M) and gemcitabine (5 μ M) for 48 hours.[5]
- 2. Protein Extraction and Digestion
- Harvest SW1990 cells and wash with ice-cold PBS.
- Lyse the cells in a suitable lysis buffer containing protease inhibitors.
- Centrifuge the lysate to pellet cellular debris and collect the supernatant containing the protein extract.
- Determine the protein concentration using a BCA protein assay.
- Reduce the proteins with dithiothreitol (DTT) and alkylate with iodoacetamide.
- Digest the proteins into peptides using sequencing-grade trypsin overnight at 37°C.
- 3. TMT Labeling and Fractionation
- Label the peptide samples with the respective TMT reagents according to the manufacturer's instructions.
- Combine the labeled peptide samples.



- Fractionate the combined peptide mixture using high-pH reversed-phase chromatography to reduce sample complexity.
- 4. LC-MS/MS Analysis
- Analyze the fractionated peptides using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
- Separate the peptides using a reversed-phase analytical column with a gradient of acetonitrile.
- Acquire tandem mass spectra using a data-dependent acquisition mode.
- 5. Data Analysis
- Search the raw MS data against a human protein database (e.g., UniProt) using a database search engine (e.g., Mascot, Sequest).
- Identify and quantify the relative abundance of proteins based on the reporter ion intensities from the TMT labels.
- Perform bioinformatics analysis, including Gene Ontology (GO) enrichment and Kyoto Encyclopedia of Genes and Genomes (KEGG) pathway analysis, to understand the biological functions of the differentially expressed proteins.

Visualizations

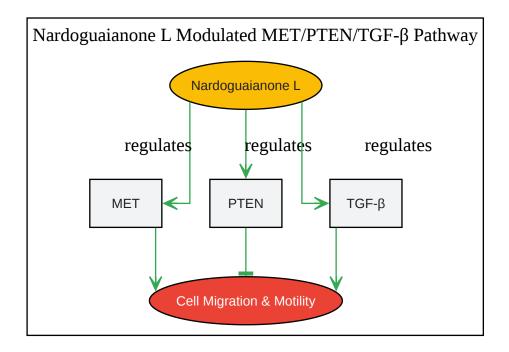




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Caption: Workflow for quantitative proteomics analysis of Nardoguaianone L-treated cells.

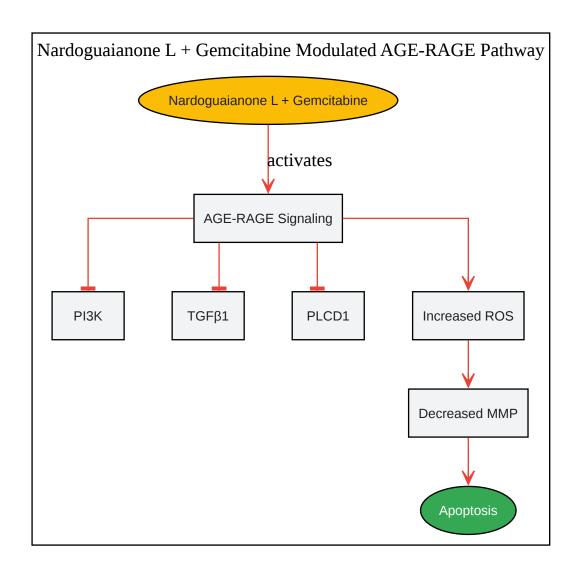




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Caption: MET/PTEN/TGF- β pathway regulated by Nardoguaianone L.





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Caption: AGE-RAGE signaling pathway regulated by Nardoguaianone L and Gemcitabine.

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